

# The Industrial Landscape of 2-Ethyl-3-hydroxyhexanal: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Ethyl-3-hydroxyhexanal**

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## Abstract

**2-Ethyl-3-hydroxyhexanal**, a key organic intermediate, holds a pivotal position in the synthesis of a range of commercially significant chemicals. While its direct industrial applications are limited, its role as a precursor, primarily in the production of 2-ethylhexanol and 2-ethylhexanoic acid, is indispensable. This technical guide delineates the industrial importance of **2-Ethyl-3-hydroxyhexanal**, detailing its synthesis, physical and chemical properties, and the extensive applications of its derivatives. Experimental protocols for its formation and subsequent conversion are provided, alongside a visual representation of its synthetic pathway and industrial workflow.

## Introduction

**2-Ethyl-3-hydroxyhexanal**, also known as butyraldol, is an eight-carbon branched-chain aldehyde and alcohol.<sup>[1]</sup> Its molecular structure, featuring both a hydroxyl and a carbonyl group, makes it a reactive and versatile intermediate in organic synthesis.<sup>[1]</sup> The primary route to its industrial production is the base-catalyzed aldol condensation of n-butyraldehyde.<sup>[2][3]</sup> While some sources suggest potential use in the flavor and fragrance industry due to its characteristic odor, its predominant industrial significance lies in its role as a transient intermediate that is further processed to produce valuable downstream products.

## Physicochemical and Toxicological Data

A comprehensive understanding of the physical, chemical, and safety properties of **2-Ethyl-3-hydroxyhexanal** is crucial for its handling and application in industrial settings. The following tables summarize key quantitative data.

**Table 1: Physical and Chemical Properties of 2-Ethyl-3-hydroxyhexanal**

| Property          | Value                                         | Reference |
|-------------------|-----------------------------------------------|-----------|
| Molecular Formula | C <sub>8</sub> H <sub>16</sub> O <sub>2</sub> | [1][4]    |
| Molecular Weight  | 144.21 g/mol                                  | [4]       |
| CAS Number        | 496-03-7                                      | [1][4]    |
| Appearance        | Colorless to pale yellow liquid               | [1]       |
| Odor              | Distinctive                                   | [1]       |
| Density           | 0.923 g/cm <sup>3</sup>                       | [5]       |
| Boiling Point     | 216.9 °C at 760 mmHg                          | [5]       |
| Flash Point       | 86.7 °C                                       | [5]       |
| Refractive Index  | 1.435                                         | [5]       |
| Vapor Pressure    | 0.0294 mmHg at 25 °C                          | [5]       |
| pKa               | 14.56 ± 0.20 (Predicted)                      | [6]       |

**Table 2: Predicted Spectral Data for 2-Ethyl-3-hydroxyhexanal**

| Spectroscopy                     | Expected Peaks                                                                                                                                                                                                                                                                                                                            |
|----------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| IR (Infrared)                    | <ul style="list-style-type: none"><li>- Broad peak around <math>3400\text{ cm}^{-1}</math> (O-H stretch)-</li><li>Sharp peak around <math>1720\text{ cm}^{-1}</math> (C=O stretch of aldehyde)-</li><li>Peaks around <math>2960\text{-}2850\text{ cm}^{-1}</math> (C-H stretch)</li></ul>                                                 |
| $^1\text{H-NMR}$ (Proton NMR)    | <ul style="list-style-type: none"><li>- Signal around <math>9.5\text{-}9.7\text{ ppm}</math> (aldehyde proton)-</li><li>Multiplet around <math>3.5\text{-}4.0\text{ ppm}</math> (proton on the carbon with the hydroxyl group)-</li><li>Various signals in the <math>0.8\text{-}2.0\text{ ppm}</math> range (aliphatic protons)</li></ul> |
| $^{13}\text{C-NMR}$ (Carbon NMR) | <ul style="list-style-type: none"><li>- Signal around <math>200\text{-}205\text{ ppm}</math> (aldehyde carbonyl carbon)-</li><li>Signal around <math>65\text{-}75\text{ ppm}</math> (carbon attached to the hydroxyl group)-</li><li>Various signals in the <math>10\text{-}50\text{ ppm}</math> range (aliphatic carbons)</li></ul>      |
| Mass Spectrometry                | <ul style="list-style-type: none"><li>- Molecular ion peak (<math>\text{M}^+</math>) at <math>\text{m/z} = 144</math></li></ul>                                                                                                                                                                                                           |

### Table 3: Safety and Handling Information

| Hazard         | Description                                      | Precautionary Measures                                                                            | Reference |
|----------------|--------------------------------------------------|---------------------------------------------------------------------------------------------------|-----------|
| Health Hazards | May cause skin and eye irritation.               | Avoid contact with skin and eyes. Use personal protective equipment. Ensure adequate ventilation. |           |
| Flammability   | Flammable liquid and vapor.                      | Keep away from heat, sparks, and open flames.                                                     |           |
| Handling       | Avoid formation of dust and aerosols.            | Provide appropriate exhaust ventilation.                                                          |           |
| Storage        | Store in a cool, dry, and well-ventilated place. | Keep container tightly closed.                                                                    |           |

## Synthesis and Industrial Production

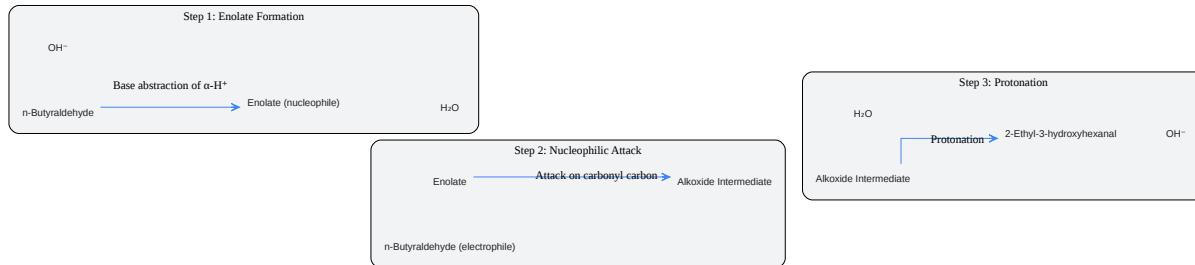
The industrial synthesis of **2-Ethyl-3-hydroxyhexanal** is the initial step in a multi-stage process that ultimately yields 2-ethylhexanol. This process begins with the hydroformylation of propylene to produce n-butyraldehyde.

### Synthesis of 2-Ethyl-3-hydroxyhexanal via Aldol Condensation

Reaction: 2 molecules of n-butyraldehyde undergo a base-catalyzed aldol addition to form **2-Ethyl-3-hydroxyhexanal**.

Mechanism:

- A base (e.g., KOH or NaOH) abstracts an alpha-hydrogen from a molecule of n-butyraldehyde to form a resonance-stabilized enolate.[\[7\]](#)
- The nucleophilic enolate attacks the electrophilic carbonyl carbon of a second n-butyraldehyde molecule.[\[7\]](#)
- Protonation of the resulting alkoxide by a proton source (e.g., water) yields **2-Ethyl-3-hydroxyhexanal**.[\[7\]](#)



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Figure 1: Mechanism of Aldol Condensation for **2-Ethyl-3-hydroxyhexanal** Synthesis.

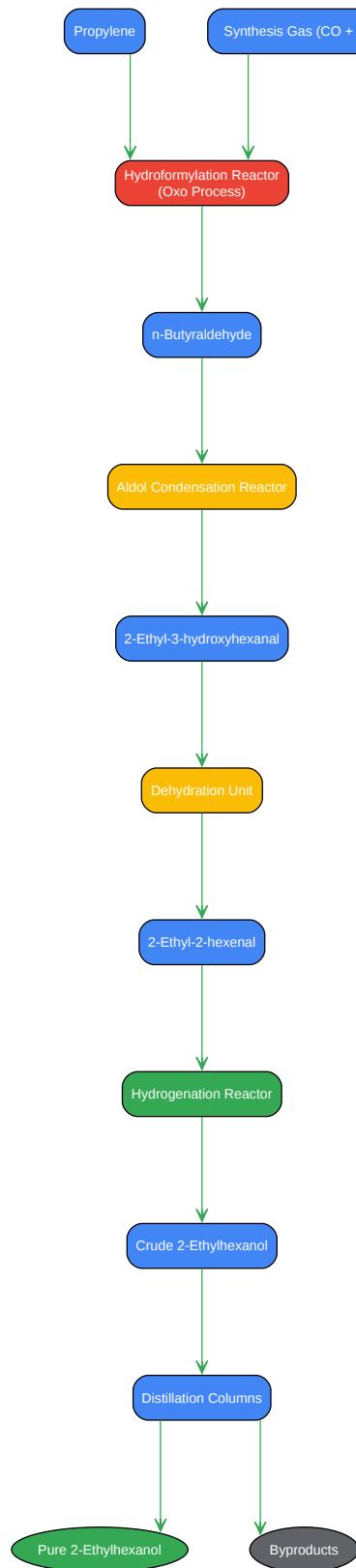
## Experimental Protocol: Laboratory Scale Synthesis

- Reaction Setup: A reaction flask equipped with a stirrer, dropping funnel, and thermometer is charged with n-butyraldehyde.
- Catalyst Addition: An aqueous solution of sodium hydroxide (NaOH) or potassium hydroxide (KOH) is added dropwise to the n-butyraldehyde while maintaining a controlled temperature, typically around 30°C. A phase-transfer catalyst may also be employed to enhance the reaction rate.
- Reaction Monitoring: The reaction progress is monitored by techniques such as gas chromatography (GC) or thin-layer chromatography (TLC).

- Quenching: Once the desired conversion is achieved, the reaction is stopped by the addition of an acid, such as acetic acid, to neutralize the base catalyst.
- Work-up and Purification: The organic layer is separated, washed with water and brine, and then dried over an anhydrous salt (e.g.,  $\text{MgSO}_4$ ). The crude product can be purified by distillation under reduced pressure.

## Industrial Workflow: Production of 2-Ethylhexanol

The industrial production of 2-ethylhexanol is a continuous process that integrates several unit operations.



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Figure 2: Industrial Workflow for the Production of 2-Ethylhexanol.

### Process Description:

- Hydroformylation: Propylene and synthesis gas (a mixture of carbon monoxide and hydrogen) are fed into a hydroformylation reactor containing a catalyst (typically cobalt or rhodium-based) to produce n-butyraldehyde and isobutyraldehyde.[\[1\]](#)
- Aldol Condensation: The n-butyraldehyde is then directed to an aldol condensation reactor where it undergoes self-condensation in the presence of a base catalyst to form **2-Ethyl-3-hydroxyhexanal**.[\[1\]](#)
- Dehydration: The resulting **2-Ethyl-3-hydroxyhexanal** is typically not isolated but is directly dehydrated in the next stage by heating, which eliminates a molecule of water to form 2-ethyl-2-hexenal.[\[5\]](#)
- Hydrogenation: 2-Ethyl-2-hexenal is then catalytically hydrogenated. This step reduces both the carbon-carbon double bond and the aldehyde group to yield 2-ethylhexanol.[\[5\]](#)
- Purification: The crude 2-ethylhexanol is purified through a series of distillation columns to achieve the desired purity.[\[8\]](#)

## Industrial Applications of **2-Ethyl-3-hydroxyhexanal** Derivatives

The primary industrial value of **2-Ethyl-3-hydroxyhexanal** is realized through its conversion into 2-ethylhexanol and 2-ethylhexanoic acid.

## Applications of 2-Ethylhexanol

2-Ethylhexanol is a versatile, high-production-volume chemical with a wide array of applications:

- Plasticizers: The largest application of 2-ethylhexanol is in the production of plasticizers, such as diethyl phthalate (DOP) and diethyl terephthalate (DOTP).[\[7\]](#)[\[9\]](#) These plasticizers are used to impart flexibility to PVC (polyvinyl chloride) in applications like cables, flooring, and automotive interiors.[\[9\]](#)

- **Coatings and Adhesives:** It is a precursor for 2-ethylhexyl acrylate, a monomer used in the manufacturing of coatings and adhesives.[9]
- **Solvents:** Due to its low volatility, it is used as a solvent in various formulations, including paints, lacquers, and printing inks.[7][10]
- **Surfactants and Defoamers:** It serves as a raw material for the production of surfactants and is also used as a defoaming agent in various industrial processes.[7]
- **Lubricants and Fuel Additives:** 2-Ethylhexanol and its derivatives are used in the formulation of lubricants and as additives in diesel fuel to improve combustion.[7][9]

## Applications of 2-Ethylhexanoic Acid

2-Ethylhexanoic acid is produced by the oxidation of 2-ethylhexanal, which is an intermediate in the production of 2-ethylhexanol. Its applications include:

- **Paint Driers:** Metal salts of 2-ethylhexanoic acid (e.g., cobalt, manganese, and zirconium salts) are used as driers in paints, varnishes, and inks to accelerate the drying process.[8]
- **PVC Stabilizers:** Tin salts of 2-ethylhexanoic acid are used as heat stabilizers in PVC processing.[8]
- **Synthetic Lubricants:** Esters of 2-ethylhexanoic acid are used as synthetic lubricants and lubricant additives.[11][12]
- **Corrosion Inhibitors:** It is used in the formulation of corrosion inhibitors for automotive coolants and metalworking fluids.[11]
- **Cosmetics:** In the cosmetics industry, it is used to produce emollients and skin conditioning agents.[11][12]

## Conclusion

**2-Ethyl-3-hydroxyhexanal** is a critical, albeit transient, molecule in the landscape of industrial organic chemistry. Its significance is not in its direct application but in its indispensable role as a stepping stone in the synthesis of high-value chemicals like 2-ethylhexanol and 2-ethylhexanoic acid. These derivatives are fundamental to a multitude of sectors, including

plastics, coatings, lubricants, and cosmetics. A thorough understanding of the synthesis, properties, and reaction pathways of **2-Ethyl-3-hydroxyhexanal** is therefore essential for researchers and professionals involved in chemical manufacturing and product development. Future research may focus on developing more efficient and sustainable catalytic systems for its synthesis and conversion, further enhancing its industrial and economic importance.

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Address: 3281 E Guasti Rd  
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